

Application Notes and Protocols: Choline Lactate as an Entrainer in Azeotropic Mixture Separation

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Compound of Interest

Compound Name: Choline lactate

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Introduction

Azeotropic mixtures, which are liquid mixtures that have a constant boiling point and composition throughout distillation, present a significant challenge in separation processes. Traditional distillation methods are ineffective for separating the components of an azeotrope. Extractive distillation, a method that involves introducing a third component, known as an entrainer, is a widely used technique to overcome this limitation. The entrainer selectively alters the relative volatility of the components in the azeotropic mixture, thereby enabling their separation.^{[1][2]}

Ionic liquids (ILs) and Low Transition Temperature Mixtures (LTTMs) have emerged as promising "green" entrainers due to their low vapor pressure, thermal stability, and tunable properties.^{[1][3][4][5][6]} **Choline lactate**, an ionic liquid derived from renewable resources, has garnered attention for its potential in separating azeotropic mixtures, particularly alcohol-water systems which are prevalent in biofuel production and pharmaceutical manufacturing.^{[1][3][4][7]} This document provides detailed application notes and protocols for the use of **choline lactate** as an entrainer in the separation of azeotropic mixtures.

Principle of Operation

The addition of **choline lactate** to an azeotropic mixture, such as ethanol and water, alters the intermolecular interactions between the components.[1][3] **Choline lactate** interacts preferentially with one of the components, typically the more polar one (water), which reduces its volatility. This change in volatility shifts the azeotropic point, and with a sufficient concentration of the entrainer, the azeotrope can be completely broken, allowing for the separation of the components through distillation.[1][3]

Applications

The primary application of **choline lactate** as an entrainer is in the separation of alcohol-water azeotropes. This is particularly relevant in:

- Biofuel Production: Dehydration of ethanol produced from fermentation.[1][3]
- Pharmaceutical Manufacturing: Purification of solvents and reaction mixtures.
- Chemical Industry: Separation of various alcohol-water and other azeotropic mixtures.[8]

Studies have shown that **choline lactate** is effective in separating mixtures of water with ethanol, 1-propanol, and 2-propanol.[8] Research suggests that it has stronger interactions with 2-propanol, indicating higher separation efficiency for this alcohol.[8]

Quantitative Data Summary

The following tables summarize key quantitative data from studies on the use of **choline lactate** and related compounds as entrainers for the ethanol-water azeotrope.

Table 1: Effect of **Choline Lactate** on the Azeotropic Composition of Ethanol-Water Mixture

Mole Fraction of Choline Lactate	Azeotropic Mole Fraction of Ethanol	Reference
0.00	~0.89	[3]
0.10	Shifted to higher ethanol concentration	[3]
0.15	Shifted to higher ethanol concentration	[3]
0.20	Azeotrope broken	[3]

Table 2: Relative Volatility of Ethanol to Water in the Presence of **Choline Lactate**

Mole Fraction of Choline Lactate	Relative Volatility (α) at Ethanol Mole Fraction of 0.95	Reference
Not specified	~1.33 (average for many ionic liquids)	[3]

Experimental Protocols

This section provides detailed protocols for key experiments involving the use of **choline lactate** as an entrainer.

Protocol 1: Determination of Vapor-Liquid Equilibrium (VLE)

This protocol describes the experimental procedure to determine the VLE data of a ternary system (e.g., ethanol + water + **choline lactate**).

Materials:

- Ethanol (anhydrous)
- Deionized water

- **Choline lactate**

- VLE apparatus (e.g., a dynamic recirculating still)
- Gas chromatograph (GC) or other suitable analytical instrument for composition analysis
- Pressure and temperature sensors

Procedure:

- Mixture Preparation: Prepare binary and ternary mixtures of known compositions by mass.
- Apparatus Setup:
 - Assemble the VLE apparatus according to the manufacturer's instructions.
 - Ensure the system is clean, dry, and leak-proof.
 - Calibrate pressure and temperature sensors.
- Equilibration:
 - Charge the still with a prepared mixture of known composition.
 - Heat the mixture to its boiling point while maintaining a constant pressure (e.g., 101.3 kPa).
 - Allow the system to reach a steady state, where the temperature and pressure of the boiling liquid and condensing vapor remain constant. This typically takes 1-2 hours.
- Sampling:
 - Once equilibrium is reached, carefully collect samples of the liquid and condensed vapor phases.
- Composition Analysis:
 - Analyze the composition of the liquid and vapor samples using a calibrated gas chromatograph or another appropriate analytical method.

- Data Correlation:
 - Correlate the experimental VLE data using a thermodynamic model such as the electrolyte Non-Random Two-Liquid (e-NRTL) model.[3][9]

Protocol 2: Extractive Distillation

This protocol outlines the procedure for separating an ethanol-water azeotrope using **choline lactate** as an entrainer in a laboratory-scale extractive distillation column.

Materials:

- Ethanol-water azeotropic mixture
- **Choline lactate**
- Extractive distillation column with a reboiler and condenser
- Pumps for feeding the azeotropic mixture and the entrainer
- Temperature and pressure sensors
- Collection vessels for distillate and bottom product
- Gas chromatograph (GC) for composition analysis

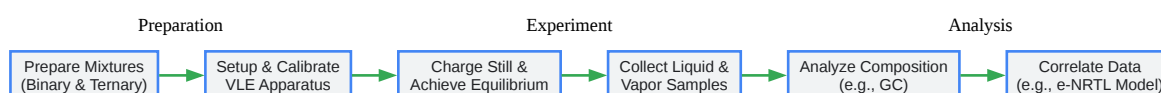
Procedure:

- Column Setup:
 - Set up the extractive distillation column.
 - Ensure all connections are secure and the column is properly insulated.
- Startup:
 - Preheat the reboiler.
 - Start the condenser cooling water flow.

- Feed the **choline lactate** (entrainer) to the upper section of the column.
- Feed the ethanol-water azeotropic mixture to the middle section of the column.
- Operation:
 - Control the reboiler heat duty and the feed flow rates to maintain stable column operation.
 - Monitor the temperature profile along the column.
 - The more volatile component (ethanol) will move up the column and be collected as the distillate.
 - The less volatile components (water and **choline lactate**) will move down the column and be collected as the bottom product.
- Sampling and Analysis:
 - Periodically collect samples of the distillate and bottom product.
 - Analyze the composition of the samples using a GC to determine the separation efficiency.
- Shutdown:
 - Stop the feeds.
 - Turn off the reboiler heat.
 - Allow the column to cool down.

Visualizations

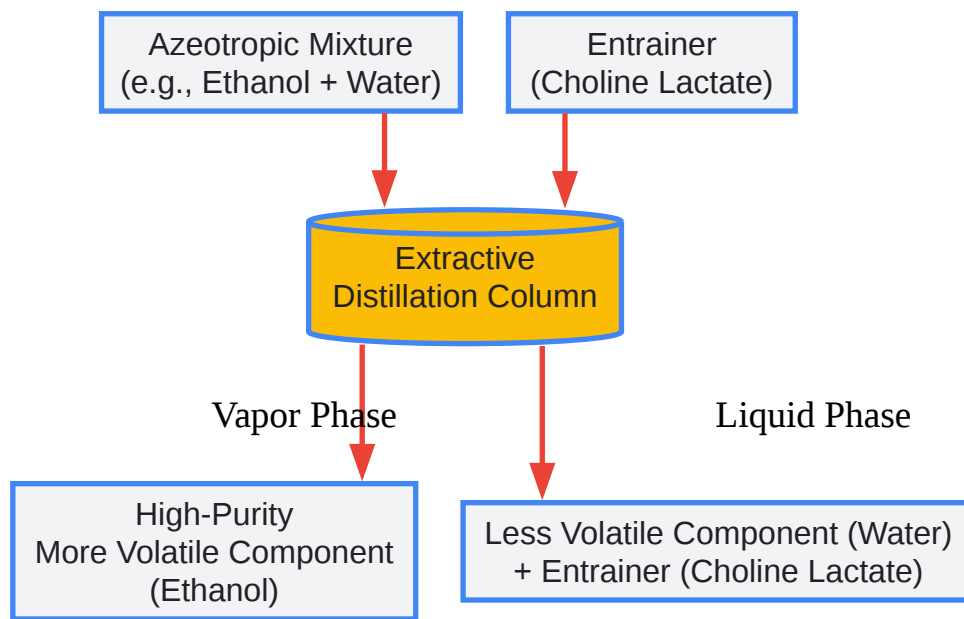
Experimental Workflow for VLE Determination



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Caption: Workflow for Vapor-Liquid Equilibrium (VLE) determination.

Logical Relationship in Extractive Distillation



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References

- 1. Comparison of a low transition temperature mixture (LTTM) formed by lactic acid and choline chloride with choline lactate ionic liquid and the choline ... - RSC Advances (RSC Publishing) DOI:10.1039/C3RA40303C [pubs.rsc.org]
- 2. Azeotropic distillation - Wikipedia [en.wikipedia.org]
- 3. pubs.rsc.org [pubs.rsc.org]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]

- 6. pure.tue.nl [pure.tue.nl]
- 7. Choline Lactate Ionic Liquid for Research [benchchem.com]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
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